

# Proper Disposal Procedures for Polyquaternium-69 (PQ 69)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

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An Essential Guide for Laboratory and Research Professionals

This document provides critical safety and logistical information for the proper handling and disposal of Polyquaternium-69 (**PQ 69**), a polymeric quaternary ammonium salt commonly used in cosmetic and research applications. Given its likely environmental impact, adherence to strict disposal protocols is essential to ensure laboratory safety and minimize ecological contamination.

## I. Quantitative Safety and Environmental Data

While specific data for Polyquaternium-69 is limited in publicly available literature, the following table summarizes key toxicological information for related polyquaternium compounds. Due to the chemical similarities within this class, a cautious approach assuming comparable properties for Polyquaternium-69 is strongly advised.

Parameter	Value	Species	Compound Tested	Source
Aquatic Toxicity				
50% Growth Inhibition (Algae)	0.3 mg/L	Algae	Most toxic polyquaternium	[1]
Acute Toxicity (Invertebrates)	0.09 - 2.50 mg/L	Daphnia magna, Ceriodaphnia dubia	Polyquaternium-6	[2]
Acute Toxicity (Invertebrates)	0.05 - 14.91 mg/L	Daphnia magna, Ceriodaphnia dubia	Polyquaternium-16	[2]
96-hour LC50 (Fish)	0.1 - 1 mg/L	Zebra fish	Analogous to Polyquaternium-6	[3]
EC50 (Bacteria)	0.8 mg/L	Pseudomonas putida	Analogous to Polyquaternium-6	[3]
Environmental Fate				
Predicted No Effect Concentration (PNEC)	0.3 - 1.2 µg/L	Aquatic organisms	General polyquaterniums	[1]
Biodegradation	Slow	-	Polyquaterniums (general)	
Bioaccumulation	Not expected	-	Notified polymer with MW > 1000	

Note: The toxicity of polyquaterniums is often linked to their charge density. Higher charge density correlates with increased aquatic toxicity.[2]

## II. Experimental Protocols: Aquatic Toxicity Testing (General)

The data presented for analogous compounds are typically generated using standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. A representative experimental protocol for determining acute aquatic toxicity is outlined below.

### OECD 202: Daphnia sp. Acute Immobilisation Test

- Test Organism: Daphnia magna or Daphnia pulex, less than 24 hours old.
- Test Substance Preparation: A series of concentrations of the test substance are prepared in a suitable dilution water. A control group with only dilution water is also prepared.
- Exposure: At least 20 daphnids are exposed to each test concentration and the control for a period of 48 hours. The daphnids are not fed during the test.
- Observation: The number of immobile daphnids in each vessel is recorded at 24 and 48 hours. Immobility is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- Data Analysis: The concentration that causes immobilization in 50% of the daphnids (EC50) is determined using statistical methods.

## III. Disposal Procedures for Polyquaternium-69

Given the high aquatic toxicity of related compounds, Polyquaternium-69 should be treated as a hazardous waste. Under no circumstances should this material be disposed of down the drain or in regular solid waste.

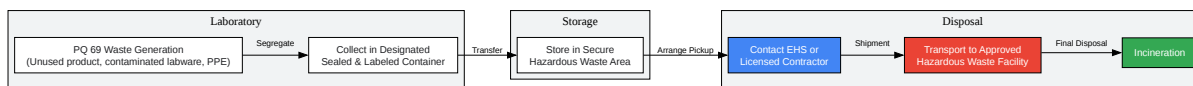
### Step-by-Step Disposal Protocol:

- Waste Collection:
  - Collect all waste containing Polyquaternium-69 (e.g., unused product, contaminated labware, personal protective equipment) in a designated, clearly labeled, and sealed waste container.

- The container should be made of a material compatible with the chemical.
- Label the container as "Hazardous Waste: Polyquaternium-69 (Acutely Toxic to Aquatic Life)".
- Storage:
  - Store the sealed waste container in a designated hazardous waste accumulation area.
  - This area should be secure, well-ventilated, and away from drains and sources of water.
- Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Provide the waste disposal contractor with all available safety information, including any Safety Data Sheets (SDS) for products containing Polyquaternium-69.
  - The recommended disposal method is incineration at a licensed hazardous waste facility.

## IV. Visualized Disposal Workflow

The following diagram illustrates the proper disposal pathway for Polyquaternium-69 waste.



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Caption: Logical workflow for the safe disposal of Polyquaternium-69 waste.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)